Application Notes and Protocols: JNJ-28312141 in Mouse Tumor Models

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Compound of Interest

Compound Name:	*JNJ-28312141*
CAS No.:	*885692-52-4*
Cat. No.:	*B608210*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **JNJ-28312141** is a potent, orally active dual inhibitor of Colony-Stimulating Factor-1 Receptor (CSF-1R) and FMS-like Tyrosine Kinase 3 (FLT3).[1][2][3][4] This document provides detailed application notes and protocols for the use of **JNJ-28312141** in preclinical mouse tumor models, based on established research. The protocols outlined below are intended to serve as a guide for researchers investigating the anti-tumor efficacy of this compound.

Data Presentation

Table 1: Summary of **JNJ-28312141** Dosage and Efficacy in a Human Lung Tumor Xenograft Model

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Parameter	Details	Reference
Compound	JNJ-28312141	[1][2][3][4]
Tumor Model	NCI-H460 Human Lung Adenocarcinoma Xenograft	[1][2][3][4]
Animal Strain	Nude Mice	[3][4]
Cell Inoculation	Subcutaneous (s.c.) injection of H460 cells	[3][4]
Dosages	25, 50, and 100 mg/kg	[3][4]
Administration Route	Oral gavage (p.o.)	[1][2][3][4]
Vehicle	20% Hydroxypropyl-β-cyclodextrin (HPβCD)	[3]
Dosing Schedule	Twice daily on weekdays, once daily on weekends	[3][4]
Treatment Duration	25 consecutive days, starting 3 days post-cell inoculation	[3][4]
Efficacy Readouts	Tumor volume measurement, tumor-associated macrophage (TAM) count (F4/80+), microvasculature assessment (CD31+), plasma CSF-1 levels	[1][3][4]
Observed Effects	Dose-dependent suppression of tumor growth.[1][2][3][4] Marked reduction in F4/80+ TAMs.[1][3][4] Reduction in tumor microvasculature.[1][3][4] Dose-dependent increase in plasma CSF-1.[1][4]	

Experimental Protocols

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Protocol 1: Preparation of **JNJ-28312141** for Oral Administration

Objective: To prepare **JNJ-28312141** in a suitable vehicle for oral gavage in mice.

Materials:

- **JNJ-28312141** compound
- Hydroxypropyl-β-cyclodextrin (HPβCD)
- Sterile water for injection
- Vortex mixer
- Sterile tubes

Procedure:

- Calculate the required amount of **JNJ-28312141** and vehicle based on the desired concentrations (e.g., 2.5, 5.0, and 10.0 mg/mL for 25, 50, and 100 mg/kg doses, assuming a 10 mL/kg dosing volume) and the number of animals.
- Prepare a 20% HPβCD solution by dissolving HPβCD in sterile water. Gentle heating may be required to fully dissolve the HPβCD. Allow the solution to cool to room temperature.
- Weigh the calculated amount of **JNJ-28312141** and place it in a sterile tube.
- Add the 20% HPβCD vehicle to the **JNJ-28312141** powder.
- Vortex the mixture thoroughly until the compound is fully suspended.
- Prepare fresh dosing solutions daily to ensure stability.

Protocol 2: In Vivo Efficacy Study in an NCI-H460 Xenograft Model

Objective: To evaluate the anti-tumor efficacy of **JNJ-28312141** in a mouse xenograft model.

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Materials:

- NCI-H460 human lung adenocarcinoma cells
- Immunocompromised mice (e.g., nude mice)[5]
- Matrigel (optional, for co-injection with cells)
- Sterile PBS
- Syringes and needles
- Calipers for tumor measurement
- **JNJ-28312141** dosing solution and vehicle control

Procedure:

- Cell Culture: Culture NCI-H460 cells in appropriate media and conditions until they reach the desired number for inoculation.
- Cell Preparation for Inoculation: Harvest the cells and resuspend them in sterile PBS (or a mixture with Matrigel) at the desired concentration.
- Tumor Cell Inoculation: Subcutaneously inject the prepared H460 cell suspension into the flank of each mouse.
- Tumor Growth Monitoring: Allow tumors to establish and grow to a palpable size (e.g., approximately 150-300 mm^3).[6]
- Randomization and Grouping: Once tumors reach the desired size, randomize the mice into treatment and control groups (e.g., vehicle, 25 mg/kg **JNJ-28312141**, 50 mg/kg **JNJ-28312141**, 100 mg/kg **JNJ-28312141**). A typical study might have 10-15 mice per group.[4][5]
- Treatment Administration:
  - Begin dosing 3 days after tumor cell inoculation.[3][4]

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- Administer **JNJ-28312141** or vehicle via oral gavage.
- Follow the dosing schedule: twice daily on weekdays and once daily on weekends for 25 consecutive days.[3][4]

- Monitoring:
  - Measure tumor volumes twice weekly using calipers.[5] Calculate tumor volume using the formula: (Length x Width^2)/2.[4]
  - Monitor animal body weight and overall health twice weekly.[5]

- Study Termination and Sample Collection:
  - At the end of the 25-day treatment period, euthanize the mice.
  - Collect blood samples via cardiac puncture for plasma analysis (e.g., CSF-1 levels).[4]
  - Excise tumors for further analysis (e.g., immunohistochemistry for F4/80 and CD31).

Visualizations

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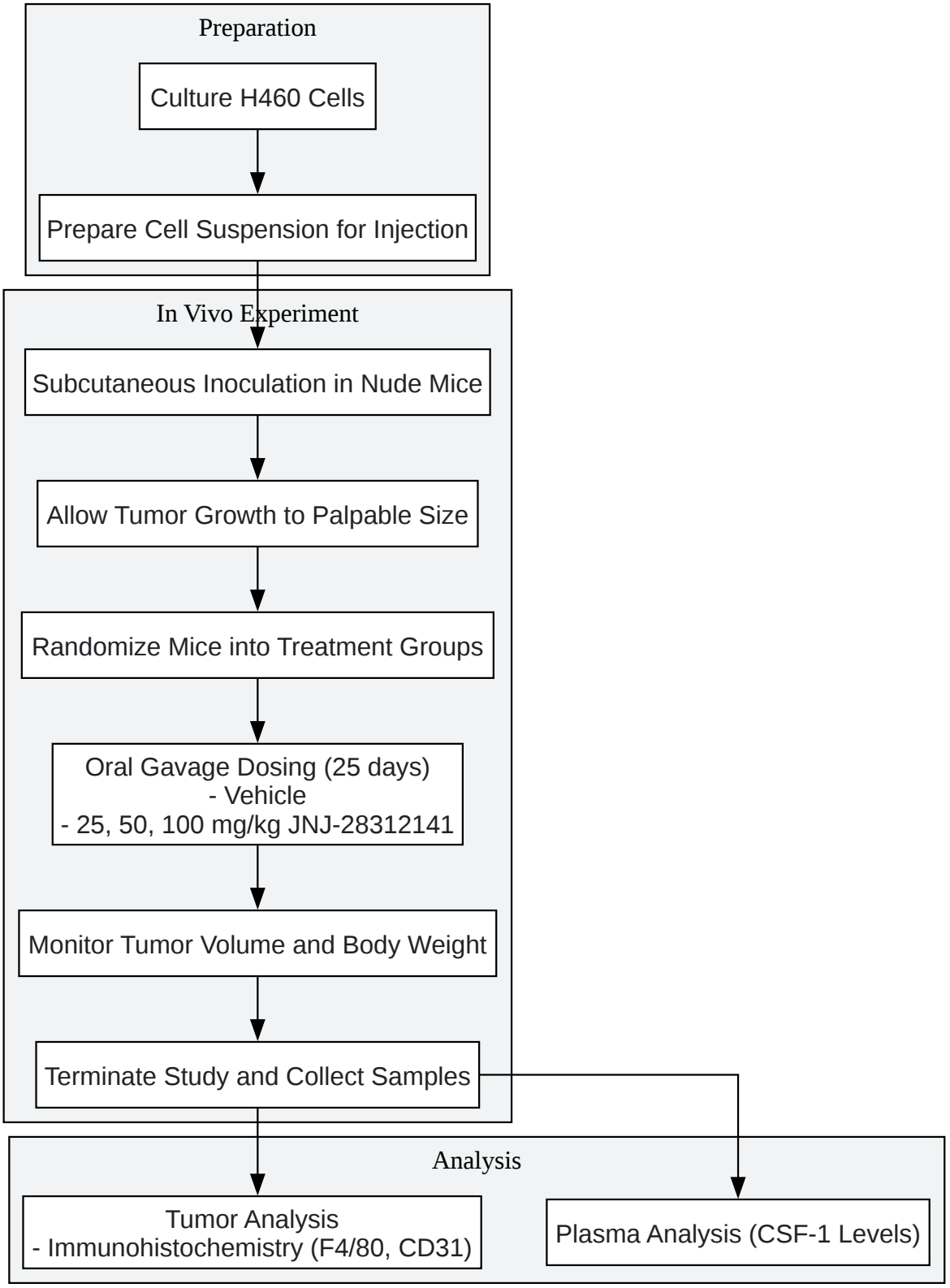

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Caption: Experimental workflow for evaluating **JNJ-28312141** efficacy.

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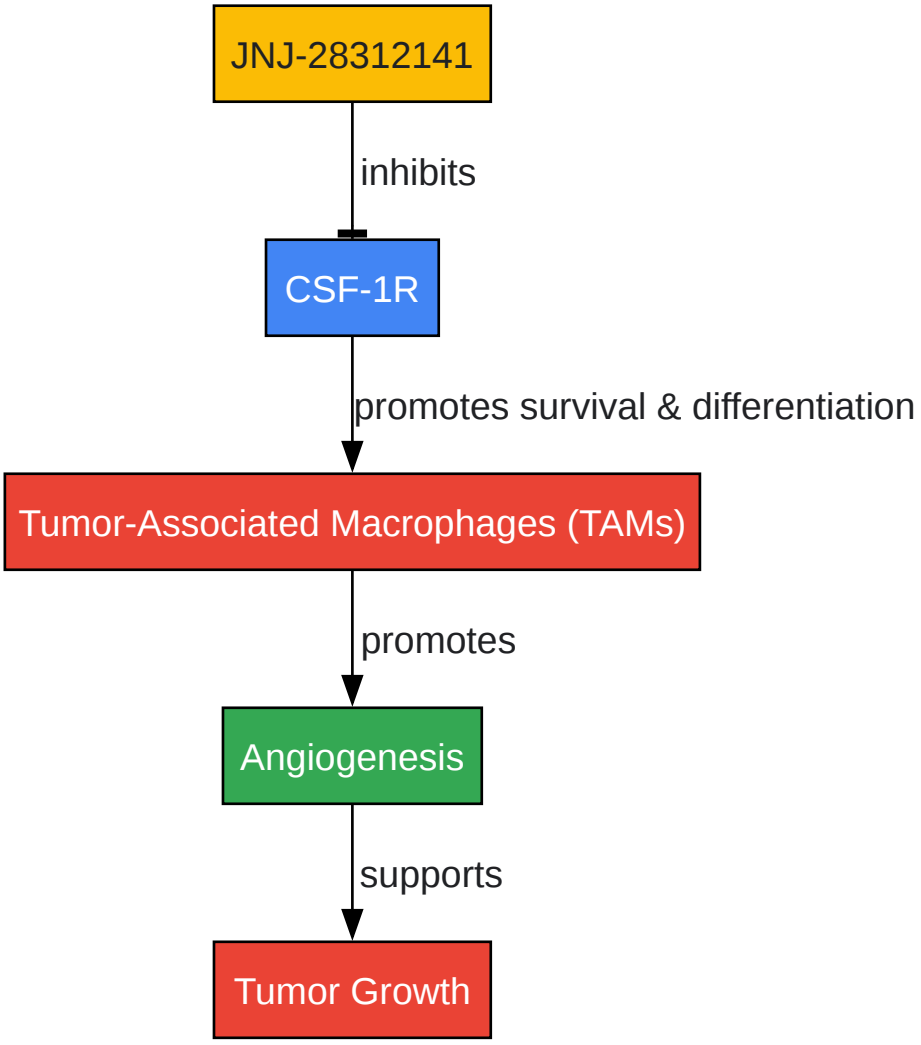

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- To cite this document: BenchChem. [Application Notes and Protocols: JNJ-28312141 in Mouse Tumor Models]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608210/docs#application-notes-and-protocols-jnj-28312141-in-mouse-tumor-models]

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